

2',3,5,7-Tetrahydroxyflavanone proper disposal procedures

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Compound of Interest

Compound Name: 2',3,5,7-Tetrahydroxyflavanone

CAS No.: 31477-95-9

Cat. No.: B150676

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Executive Directive: Immediate Operational Status

Substance Identity: **2',3,5,7-Tetrahydroxyflavanone** CAS Registry Number: 31477-95-9

Chemical Class: Flavanone (Polyphenol) Disposal Classification: Hazardous Organic Waste (Non-Halogenated)[1][2]

Core Directive: **2',3,5,7-Tetrahydroxyflavanone** is a chemical irritant and potential aquatic contaminant.[1] Do not dispose of via sanitary sewer or municipal trash. All waste streams must be segregated into combustible organic waste containers for high-temperature incineration.[1]

Hazard Profiling & Technical Specifications

To ensure safe handling, researchers must understand the physicochemical properties driving the disposal logic.[1] This compound is a solid polyphenol, prone to oxidative degradation and dust formation.[1]

Table 1: Physicochemical & Hazard Data

Parameter	Specification	Operational Implication
CAS Number	31477-95-9	Use for precise waste labeling and inventory tracking.[1]
Physical State	Solid (Powder/Crystal)	High risk of particulate inhalation; requires N95/P100 protection during transfer.[1]
Solubility	Soluble in DMSO, Methanol, Ethanol	Waste must be compatible with organic solvent streams.[1]
GHS Classification	Warning	Skin Irrit. 2 (H315), Eye Irrit.[1] [3] 2A (H319), STOT SE 3 (H335).[1]
Reactivity	Sensitive to strong oxidizing agents	Keep away from chromic acid, perchlorates, or nitric acid waste streams.[1]



Scientific Rationale: The hydroxyl groups at positions 2', 3, 5, and 7 render the molecule reactive toward oxidizers.[1] Mixing with strong oxidizing acids in a waste container can lead to exothermic decomposition. Segregation is critical to prevent thermal runaway.[1]

Personal Protective Equipment (PPE) Matrix

Trust in safety protocols begins with self-protection.[1] This system validates user safety before the chemical is even touched.[1]

- Respiratory: NIOSH-approved N95 particulate respirator (minimum) or P100 if handling >100 mg in open air.[1]
- Dermal: Nitrile gloves (minimum thickness 0.11 mm).[1] Double-gloving recommended for solutions >10 mM.[1]

- Ocular: Chemical safety goggles (ANSI Z87.1 compliant). Safety glasses are insufficient due to fine powder drift risks.[1]

Detailed Disposal Protocols

Protocol A: Solid Waste Disposal (Pure Substance)

Objective: Safe containment of expired or excess solid **2',3,5,7-Tetrahydroxyflavanone** for incineration.[1]

- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) or glass jar.[1]
- Transfer:
 - Work inside a chemical fume hood to capture fugitive dust.
 - Transfer the solid using a chemically inert spatula.
 - Do not rinse the original vial into the sink.
- Solvent Wash (Optional but Recommended):
 - If the solid is sticky or adherent, dissolve in a minimal amount of acetone or ethanol.
 - Transfer this rinsate to the Liquid Organic Waste container (see Protocol B).
- Labeling: Affix a hazardous waste label detailing:
 - "Solid Organic Waste: **2',3,5,7-Tetrahydroxyflavanone**"[1]
 - Hazard Checkbox: Irritant.
- Final Disposition: Seal tightly and transfer to the facility's Central Accumulation Area (CAA) for off-site thermal destruction (incineration).

Protocol B: Liquid Waste Disposal (Solutions/Mother Liquors)

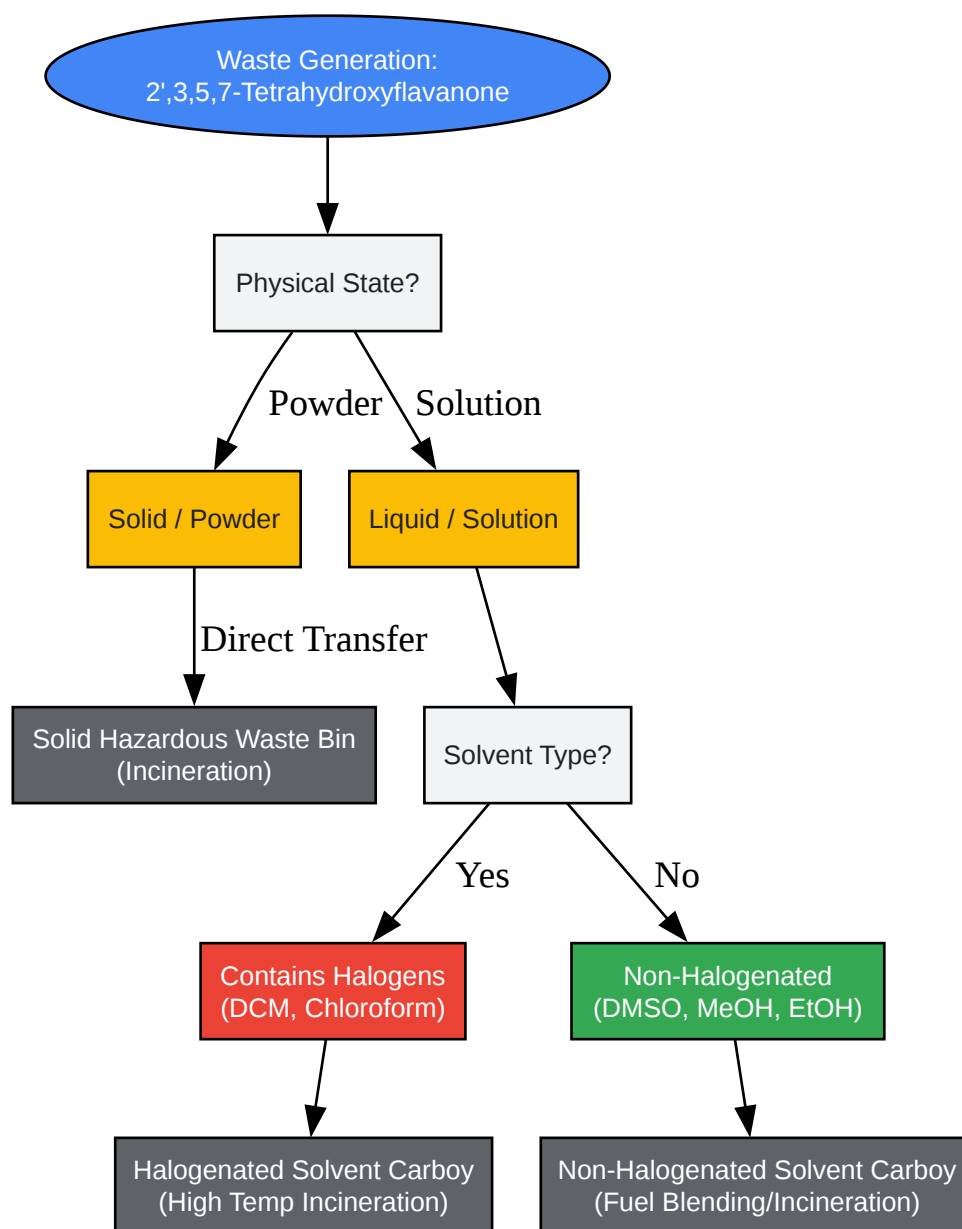
Objective: Disposal of reaction mixtures or stock solutions (e.g., in DMSO or Methanol).

- Segregation: Ensure the waste stream is Non-Halogenated Organic.
 - Critical Check: Does the solution contain Chloroform or DCM? If yes, segregate to Halogenated Waste.[1] If no (e.g., DMSO, MeOH), use Non-Halogenated.[1]
- Pre-Treatment: No neutralization is required for this flavonoid.[1]
- Bulking: Pour solution into the designated solvent waste carboy (typically 20L HDPE).
 - Caution: Ensure the carboy is grounded if pouring large volumes of flammable solvents (ethanol/methanol) to prevent static discharge.[1]
- Record Keeping: Log the volume and concentration (approximate) on the waste container's accumulation log.

Workflows and Decision Logic

Figure 1: Waste Stream Decision Tree

This logic gate ensures no cross-contamination of waste streams, preventing dangerous reactions in bulk storage.[1]



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Caption: Decision logic for segregating **2',3,5,7-Tetrahydroxyflavanone** waste streams to ensure compatibility with incineration protocols.

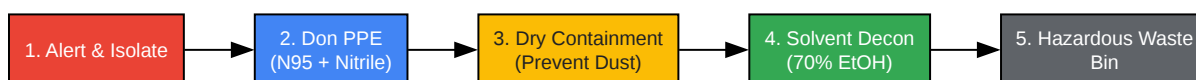
Emergency Response: Spill Management

Accidents happen. This self-validating protocol ensures containment without escalating the hazard.[1]

Scenario: 500 mg powder spill on a laboratory bench.

- Isolate: Alert nearby personnel and mark the area.
- Protect: Don N95 mask and fresh nitrile gloves immediately.[1]
- Contain (Dry Spill):
 - Do NOT use a wet cloth initially (this spreads the flavonoid and stains surfaces).[1]
 - Cover the spill with a dry absorbent pad or paper towel to prevent dust dispersion.[1]
 - Gently sweep onto a dustpan or scoop using a stiff card.
- Clean:
 - Once the bulk solid is removed, wet a paper towel with 70% Ethanol.
 - Wipe the surface from the outside in to avoid spreading the residue.[1]
 - Repeat until no yellow/residue remains.
- Disposal: Place all contaminated wipes, gloves, and scoop cards into the Solid Hazardous Waste bag.

Figure 2: Spill Response Workflow



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Caption: Step-by-step spill remediation workflow prioritizing dust containment followed by solvent decontamination.

References

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- To cite this document: BenchChem. [2',3,5,7-Tetrahydroxyflavanone proper disposal procedures]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b150676/docs#2-3-5-7-tetrahydroxyflavanone-proper-disposal-procedures>]

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